

# Safe Disposal of 3,5-Difluoro-2-nitrophenol: A Comprehensive Guide

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## Compound of Interest

Compound Name: 3,5-Difluoro-2-nitrophenol

Cat. No.: B127638

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This guide provides essential safety and logistical information for the proper disposal of **3,5-Difluoro-2-nitrophenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## I. Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to handle **3,5-Difluoro-2-nitrophenol** with the appropriate personal protective equipment (PPE). Based on available safety data sheets, the following precautions are essential:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if working in a poorly ventilated area or if exposure limits are likely to be exceeded.
- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)

In the event of exposure, follow these first-aid measures:

- After eye contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- After skin contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[1][3]
- After inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1]
- After swallowing: Do NOT induce vomiting. Rinse mouth and seek immediate medical advice.[1]

## II. Quantitative Data

The following table summarizes the key quantitative data for **3,5-Difluoro-2-nitrophenol**:

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>2</sub> NO <sub>3</sub>
Molecular Weight	175.09 g/mol
CAS Number	151414-46-9
Purity	≥97%
Melting Point/Range	60 - 62 °C / 140 - 143.6 °F
Topological Polar Surface Area (TPSA)	63.37 Å <sup>2</sup>
LogP	1.5786
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	3
Rotatable Bonds	1

## III. Proper Disposal Procedure

The recommended procedure for the disposal of **3,5-Difluoro-2-nitrophenol** is through a licensed and approved chemical waste disposal company.[\[1\]](#)[\[3\]](#) Do not attempt to dispose of this chemical down the drain or with general waste.

#### Step 1: Waste Segregation and Collection

- Designated Waste Container: Use a dedicated, properly labeled, and chemically compatible container for collecting **3,5-Difluoro-2-nitrophenol** waste. The container should be kept tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3,5-Difluoro-2-nitrophenol**," and a clear indication of the hazards (e.g., "Toxic," "Irritant," "Harmful").[\[4\]](#)
- No Mixing: Do not mix **3,5-Difluoro-2-nitrophenol** waste with other waste streams.[\[1\]](#)

#### Step 2: Storage

- Storage Location: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, strong oxidizing agents, and strong bases.[\[3\]](#)
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.[\[4\]](#)

#### Step 3: Professional Disposal

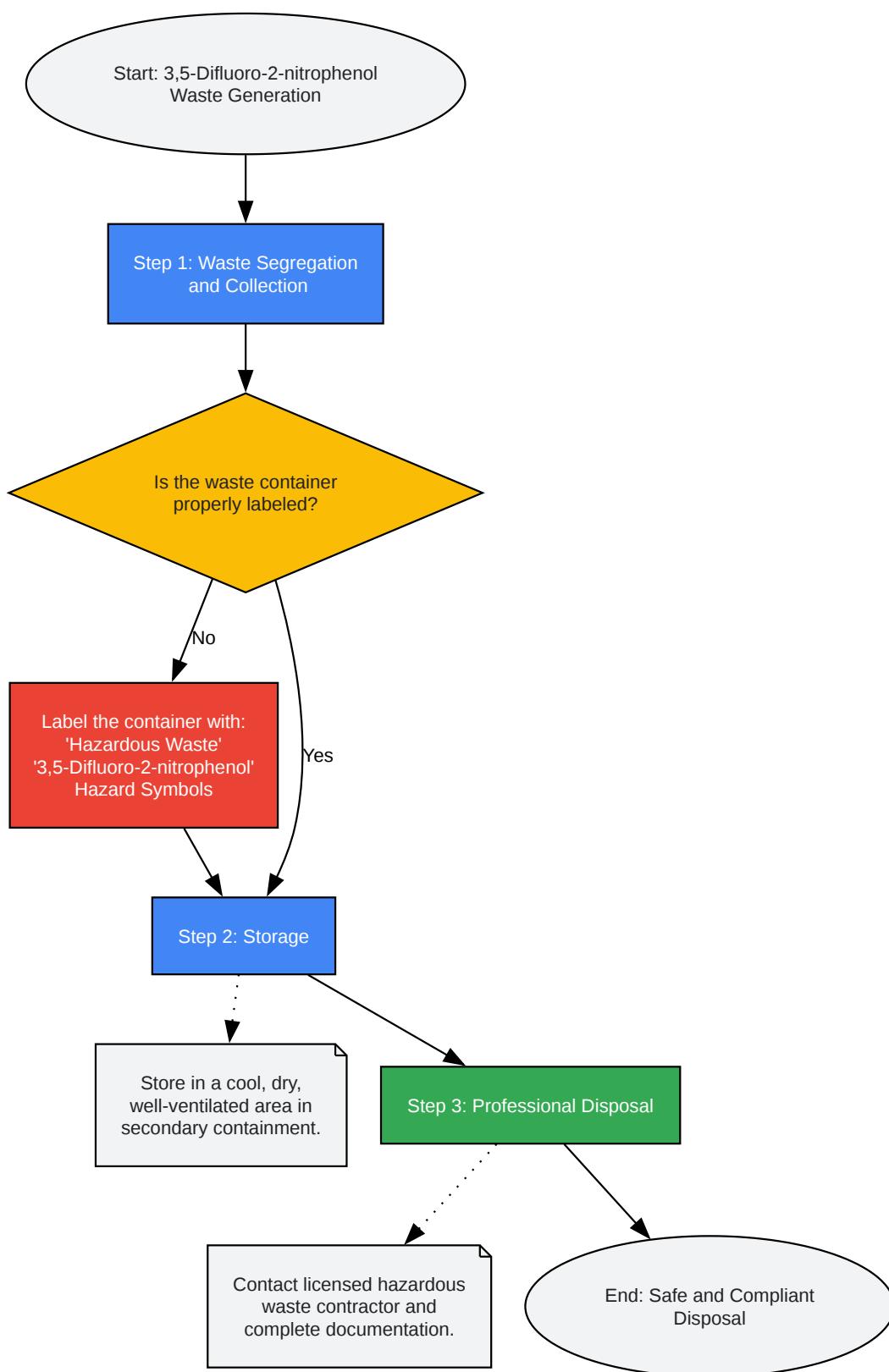
- Contact a Licensed Contractor: Arrange for the collection of the hazardous waste by a licensed and approved chemical waste disposal company.
- Documentation: Complete all necessary waste manifest forms as required by your institution and local, state, and federal regulations. Ensure a "cradle-to-grave" tracking of the waste.[\[4\]](#)

Note on Neutralization: For small quantities, neutralization may be a possibility, but it should only be performed by trained personnel following a validated and approved laboratory procedure. Due to the potential for hazardous byproducts, neutralization should not be

attempted without a specific, tested protocol. For bulk quantities, direct disposal through a licensed hazardous waste contractor is the recommended and safest option.[4]

## IV. Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3,5-Difluoro-2-nitrophenol**.

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Caption: Disposal workflow for **3,5-Difluoro-2-nitrophenol**.

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